

trans-Carane in Mentha canadensis essential oil

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: trans-Carane

CAS No.: 18968-23-5

Cat. No.: S1827905

Get Quote

Chemical Profile of trans-Carane

The table below summarizes the key characteristics and occurrence of **trans-Carane** based on the search results.

Property	Description
Chemical Classification	Bicyclic monoterpene [1]
Molecular Formula	C ₁₀ H ₁₈ [1]
CAS Number	18968-23-5 [1]
Presence in *Mentha canadensis*	Confirmed in multiple analytical studies, but quantitative data is not specified in the provided results [1].
Notable Occurrence	In <i>Mentha arvensis</i> (a close relative) cultivated in Taiwan, it was quantified at 10.99% of the total essential oil [1].

Detailed Quantitative Data from Related Species

Since direct quantitative data for *M. canadensis* was not available, the following table details the essential oil composition of a high-yielding *Mentha arvensis* cultivar from Taiwan, where **trans-Carane** was a

significant component [1]. This provides a concrete example of its potential abundance.

Compound	Percentage in Essential Oil
Menthol	30.35%
Menthone	21.12%
trans-Carane	10.99%
Other Constituents	(Not specified in the provided excerpt)

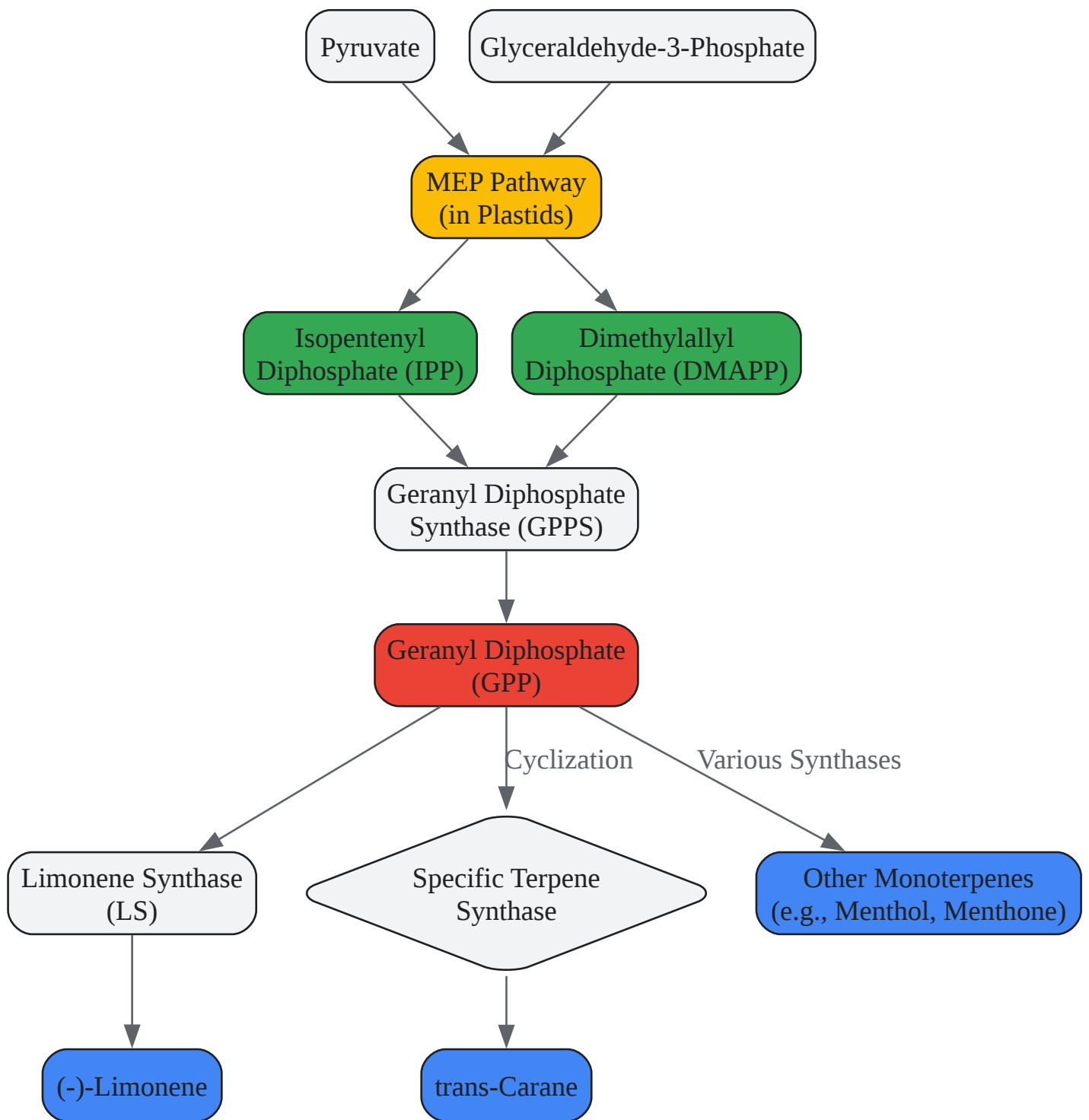
Experimental Protocols for Essential Oil Analysis

Here are detailed methodologies for essential oil analysis from the search results, which can be applied to identify and quantify compounds like **trans-Carane**.

- **Essential Oil Extraction via Hydrodistillation** [2]
 - **Sample Preparation:** Chop approximately 15.0 g of fresh aerial parts of the plant.
 - **Setup:** Place the plant material in a 500 mL round-bottom flask with 1.0 g of sodium chloride (NaCl), 150 mL of distilled water, and an internal standard.
 - **Distillation:** Use a Deryng or Clevenger apparatus. Add 1 mL of cyclohexane to the solvent trap to capture the distilled essential oil.
 - **Process:** Maintain boiling and heating for 1 hour.
 - **Collection:** Transfer the solvent containing the volatile compounds to a vial. Dry over anhydrous sodium sulfate and store at -15°C until analysis.
- **Volatile Compound Analysis by GC-MS/GC-FID** [3] [2]
 - **Instrumentation:** Use a Gas Chromatograph coupled with a Mass Spectrometer (GC-MS) and/or a Flame Ionization Detector (GC-FID).
 - **Separation:** Employ a high-resolution capillary column.
 - **Identification:** Identify compounds by comparing their mass spectra and retention indices to those in standard libraries [2].
 - **Quantification:** GC-FID analysis is used to determine the percentage composition of each compound in the essential oil [2].

Biosynthesis Pathway of Monoterpenes

Monoterpenes like **trans-Carane** are synthesized in the peltate glandular trichomes of mint leaves via the Methylerythritol Phosphate (MEP) pathway, which is localized in the plastids [4]. The following diagram illustrates the key steps in this pathway, from primary metabolism to the formation of various monoterpenes.



[Click to download full resolution via product page](#)

*Diagram of monoterpene biosynthesis in mint, showing the formation of **trans-Carane** and other compounds from a common precursor*

Research Context and Potential Applications

Understanding the broader biological context of *Mentha canadensis* can guide further investigation into **trans-Carane**.

- **Regulation by Light:** Research indicates that light is a crucial environmental regulator for monoterpene biosynthesis in *M. canadensis*. Low-light conditions significantly reduce peltate glandular trichome density and essential oil content, highlighting the importance of growing conditions for oil yield [3] [5].
- **Increasing Oil Yield:** Molecular studies are exploring ways to enhance essential oil production. For example, overexpression of transcription factors like **McMIXTA** or the non-specific lipid transfer protein **McLTPII.9** has been shown to increase peltate glandular trichome density and alter volatile oil composition in mint, suggesting potential metabolic engineering strategies [6] [7].
- **Ecological Role:** In plants, monoterpenes like **trans-Carane** often function as part of the chemical defense arsenal, acting as feeding deterrents against herbivores and offering protection against pathogens [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy trans-Carane | 18968-23-5 [smolecule.com]
2. Volatile Composition of Essential from Different Aromatic Herbs... Oils [pmc.ncbi.nlm.nih.gov]
3. Transcriptome Analysis of Light-Regulated Monoterpenes Biosynthesis... [pmc.ncbi.nlm.nih.gov]
4. Frontiers | Genetic Manipulation of Biosynthetic Pathways in Mint [frontiersin.org]
5. Transcriptome Analysis of Light-Regulated Monoterpenes Biosynthesis in Leaves of *Mentha canadensis* L - PubMed [pubmed.ncbi.nlm.nih.gov]
6. Characterisation of the *Mentha* R2R3-MYB transcription... *canadensis* [bmcpantbiol.biomedcentral.com]

7. Frontiers | The non-specific lipid transfer protein McLTPII.9 of Mentha canadensis is involved in peltate glandular trichome density and volatile compound metabolism [frontiersin.org]

To cite this document: Smolecule. [trans-Carane in Mentha canadensis essential oil]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1827905#trans-carane-in-mentha-canadensis-essential-oil>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com